

# Physical properties of Cyclopropyltributylstannane (boiling point, density).

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## Compound of Interest

Compound Name: Cyclopropyltributylstannane

Cat. No.: B177447

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## Cyclopropyltributylstannane: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the known physical properties of **Cyclopropyltributylstannane** (CAS No. 17857-70-4), a key organotin compound utilized in a variety of organic synthesis applications, most notably in Stille cross-coupling reactions. While experimental data for some physical properties of this compound are not readily available in public literature, this document outlines the predicted values and provides detailed, standardized experimental protocols for their determination in a laboratory setting.

## Quantitative Data Summary

The following table summarizes the available physical property data for **Cyclopropyltributylstannane**. It is important to note that the boiling point is a predicted value and awaits experimental verification. No experimental data for density has been found in a comprehensive literature search.

Physical Property	Value	Data Type
Boiling Point	318.0 ± 25.0 °C	Predicted
Density	No data available	-

## Experimental Protocols for Physical Property Determination

For researchers requiring precise, experimentally determined values for the boiling point and density of **Cyclopropyltributylstannane**, the following established methodologies are recommended.

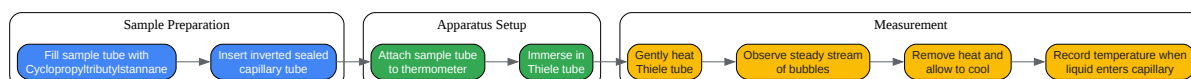
### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For an accurate determination, the Thiele tube method is a common and effective technique, particularly for small sample volumes.

Protocol: Thiele Tube Method

- **Sample Preparation:** Fill a small test tube or a Durham tube to about half-full with **Cyclopropyltributylstannane**.
- **Capillary Tube Insertion:** Seal one end of a capillary tube using a flame. Place the capillary tube into the sample tube with the open end down and the sealed end protruding above the liquid surface.
- **Apparatus Assembly:** Attach the sample tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the thermometer and the attached sample tube into the mineral oil bath of a Thiele tube. The oil level should be above the side arm to ensure proper heat circulation.
- **Observation:** Gently heat the side arm of the Thiele tube with a Bunsen burner or a micro-burner. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- **Boiling Point Identification:** Continue heating until a steady and rapid stream of bubbles is observed. Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.
- **Recording:** Record the temperature at which the liquid enters the capillary tube. For accuracy, it is advisable to repeat the measurement.



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**Figure 1:** Experimental workflow for boiling point determination using the Thiele tube method.

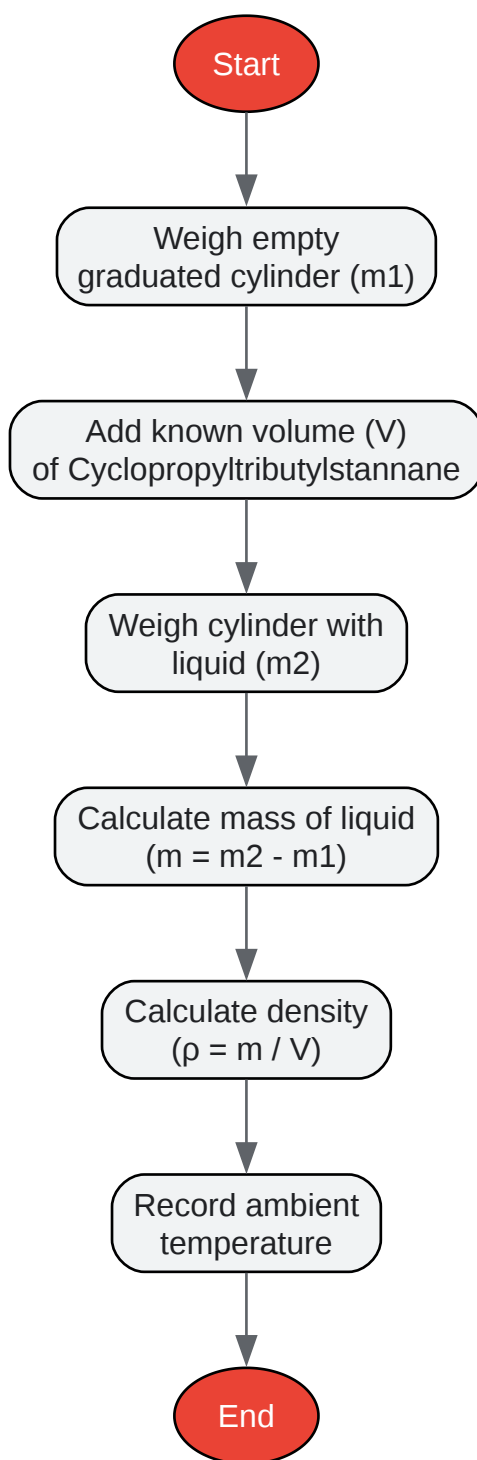
## Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and accurate method for determining the density of a liquid involves the use of a pycnometer or, for a less rigorous but still effective measurement, a graduated cylinder and a precision balance.

### Protocol: Mass and Volume Measurement

- **Mass of Empty Container:** Accurately weigh a clean and dry graduated cylinder or pycnometer on an analytical balance. Record this mass.
- **Volume of Liquid:** Carefully add a known volume of **Cyclopropyltributylstannane** to the graduated cylinder (e.g., 10 mL). If using a pycnometer, fill it to its calibrated volume.
- **Mass of Container and Liquid:** Weigh the graduated cylinder or pycnometer containing the liquid and record the total mass.
- **Calculation:**
  - Calculate the mass of the liquid by subtracting the mass of the empty container from the total mass.

- Calculate the density by dividing the mass of the liquid by its volume.
- Density ( $\rho$ ) = Mass (m) / Volume (V)
- Temperature: Record the ambient temperature at which the measurement is performed, as density is temperature-dependent.
- Replication: For improved accuracy, repeat the measurement at least two more times and calculate the average density.



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**Figure 2:** Experimental workflow for determining the density of a liquid.

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